

Application Notes and Protocols: Adsorption of Acid Blue 260 on Activated Carbon

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Compound of Interest

Compound Name: Acid blue 260

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the adsorption of **Acid Blue 260** dye onto activated carbon. The information is compiled from various studies on dye adsorption and is intended to guide researchers in setting up and conducting related experiments.

Introduction

Acid Blue 260 is a synthetic dye used in various industries, including textiles. The release of such dyes into wastewater is a significant environmental concern due to their potential toxicity and persistence. Activated carbon, with its high surface area and porous structure, is a widely used and effective adsorbent for the removal of dyes from aqueous solutions. This document outlines the experimental procedures to evaluate the adsorption capacity of activated carbon for **Acid Blue 260**.

Experimental Protocols

Preparation of Adsorbent (Activated Carbon)

Activated carbon can be prepared from various carbonaceous precursors. A common method involves chemical activation.

Protocol for Preparation of Activated Carbon from a Precursor (e.g., Agricultural Waste):

- **Washing and Drying:** Thoroughly wash the precursor material (e.g., cocoa shell, passion fruit leaf) with distilled water to remove surface impurities.[1] Dry the washed material in an oven at 80-110°C overnight.[1][2]
- **Carbonization and Activation:**
 - Impregnate the dried material with an activating agent, such as concentrated sulfuric acid[2], phosphoric acid[3], or zinc chloride[4], typically in a 1:1 weight ratio.
 - Heat the impregnated material in a muffle furnace at a specific temperature (e.g., 550°C) for several hours (e.g., 7 hours).[2]
- **Neutralization and Final Drying:** After activation, wash the resulting activated carbon with distilled water until the pH of the wash water is neutral.[2] Dry the final activated carbon product in an oven at a specified temperature (e.g., 110°C) overnight.[2]
- **Sieving:** Grind and sieve the activated carbon to obtain a uniform particle size.

Preparation of Adsorbate (Acid Blue 260 Solution)

- **Stock Solution:** Prepare a stock solution of **Acid Blue 260** (e.g., 1000 mg/L) by dissolving a precisely weighed amount of the dye powder in distilled water.
- **Working Solutions:** Prepare working solutions of desired concentrations (e.g., 10, 20, 30, 40 mg/L) by diluting the stock solution.[2]
- **pH Adjustment:** Adjust the pH of the dye solutions to the desired value using 0.1 M HCl or 0.1 M NaOH.[2] Studies have shown that the adsorption of acid dyes on activated carbon is often favored at lower pH values.[5]

Batch Adsorption Experiments

Batch experiments are conducted to determine the equilibrium and kinetic parameters of adsorption.

Protocol for Batch Adsorption Studies:

- Setup: In a series of conical flasks (e.g., 250 mL), add a fixed amount of activated carbon (e.g., 100 mg) to a fixed volume of **Acid Blue 260** solution of varying initial concentrations (e.g., 50 mL of 10, 20, 30, 40 mg/L).[2]
- Agitation: Place the flasks in a temperature-controlled orbital shaker and agitate at a constant speed (e.g., 125 rpm) and temperature (e.g., 35°C).[2]
- Sampling: Withdraw samples at different time intervals (e.g., 0, 15, 30, 60, 90, 120, 150, 180, 240 minutes) to determine the concentration of the dye.[2]
- Analysis:
 - Separate the activated carbon from the solution by centrifugation or filtration.
 - Measure the absorbance of the supernatant at the maximum wavelength (λ_{max}) of **Acid Blue 260** using a UV-Vis spectrophotometer.
 - Determine the concentration of the dye from a pre-calibrated standard curve.
- Calculations:
 - The amount of dye adsorbed at equilibrium, q_e (mg/g), is calculated using the following equation: $q_e = (C_0 - C_e) * V / m$ where C_0 and C_e are the initial and equilibrium concentrations of the dye (mg/L), V is the volume of the solution (L), and m is the mass of the adsorbent (g).
 - The percentage of dye removal is calculated as: $\% \text{ Removal} = ((C_0 - C_e) / C_0) * 100$

Data Presentation

Table 1: Parameters Affecting Adsorption of Acid Dyes on Activated Carbon

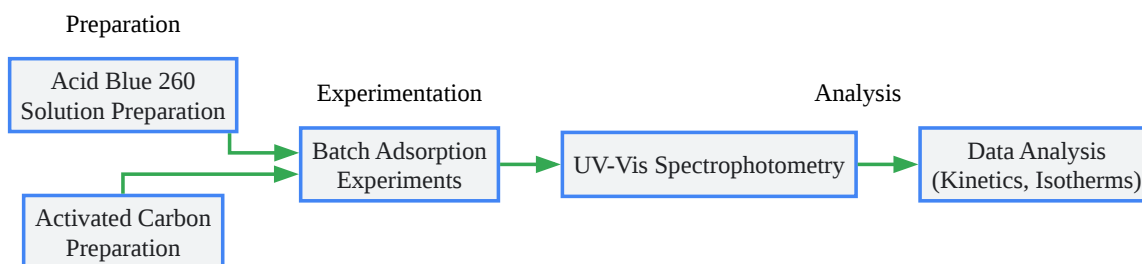
Parameter	Investigated Range	General Effect on Acid Dye Adsorption	Reference
pH	3 - 11	Adsorption generally decreases with increasing pH.[5][6]	[1][6]
Adsorbent Dose	1 - 5 g/L	Percentage removal increases with increasing adsorbent dose.[1][2]	[1][2]
Initial Dye Concentration	100 - 500 mg/L	Adsorption capacity (mg/g) increases with increasing initial concentration.[1]	[1]
Contact Time	1 - 12 h	Adsorption increases with contact time until equilibrium is reached.[1]	[1]
Temperature	25 - 55 °C	The effect is variable; adsorption can be endothermic or exothermic.[4][6]	[4][6]

Table 2: Adsorption Isotherm and Kinetic Models

Model	Equation	Parameters
Langmuir Isotherm	$C_e/q_e = 1/(q_m K_L) + C_e/q_m$	q_m (maximum adsorption capacity), K_L (Langmuir constant)
Freundlich Isotherm	$\log(q_e) = \log(K_F) + (1/n)\log(C_e)$	K_F and n (Freundlich constants)
Pseudo-First-Order Kinetic	$\log(q_e - q_t) = \log(q_e) - (k_1/2.303)t$	k_1 (rate constant)
Pseudo-Second-Order Kinetic	$t/q_t = 1/(k_2 q_e^2) + t/q_e$	k_2 (rate constant)

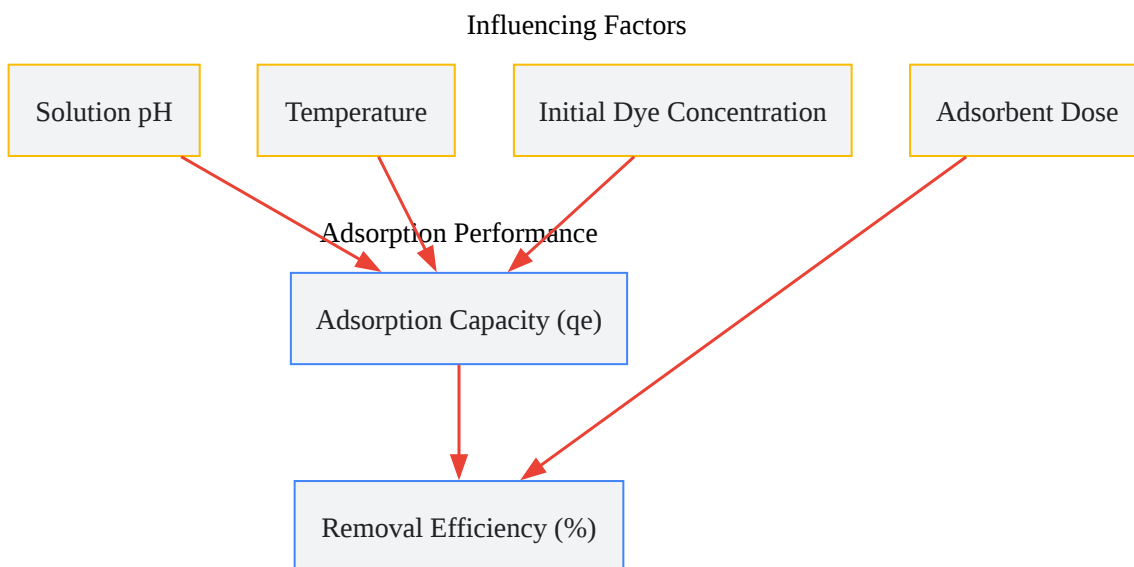
Note: The suitability of these models for the adsorption of **Acid Blue 260** on a specific activated carbon needs to be experimentally verified.

Visualizations



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Caption: Experimental workflow for the adsorption study.



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Caption: Factors influencing adsorption performance.

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